

Application Notes and Protocols for MAX-40279 Hemiadipate In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MAX-40279 hemiadipate

Cat. No.: B15574895

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

MAX-40279 hemiadipate is a potent, orally bioavailable dual inhibitor of FMS-like tyrosine kinase 3 (FLT3) and fibroblast growth factor receptor (FGFR).[1] These receptor tyrosine kinases are implicated in the proliferation and survival of cancer cells, particularly in acute myeloid leukemia (AML) where FLT3 mutations are prevalent.[1][2] MAX-40279 has shown potential in overcoming resistance to existing FLT3 inhibitors, a significant challenge in AML treatment.[2][3] These application notes provide detailed protocols for in vitro assays to evaluate the efficacy and mechanism of action of **MAX-40279 hemiadipate**, with a focus on determining appropriate starting concentrations.

Data Presentation

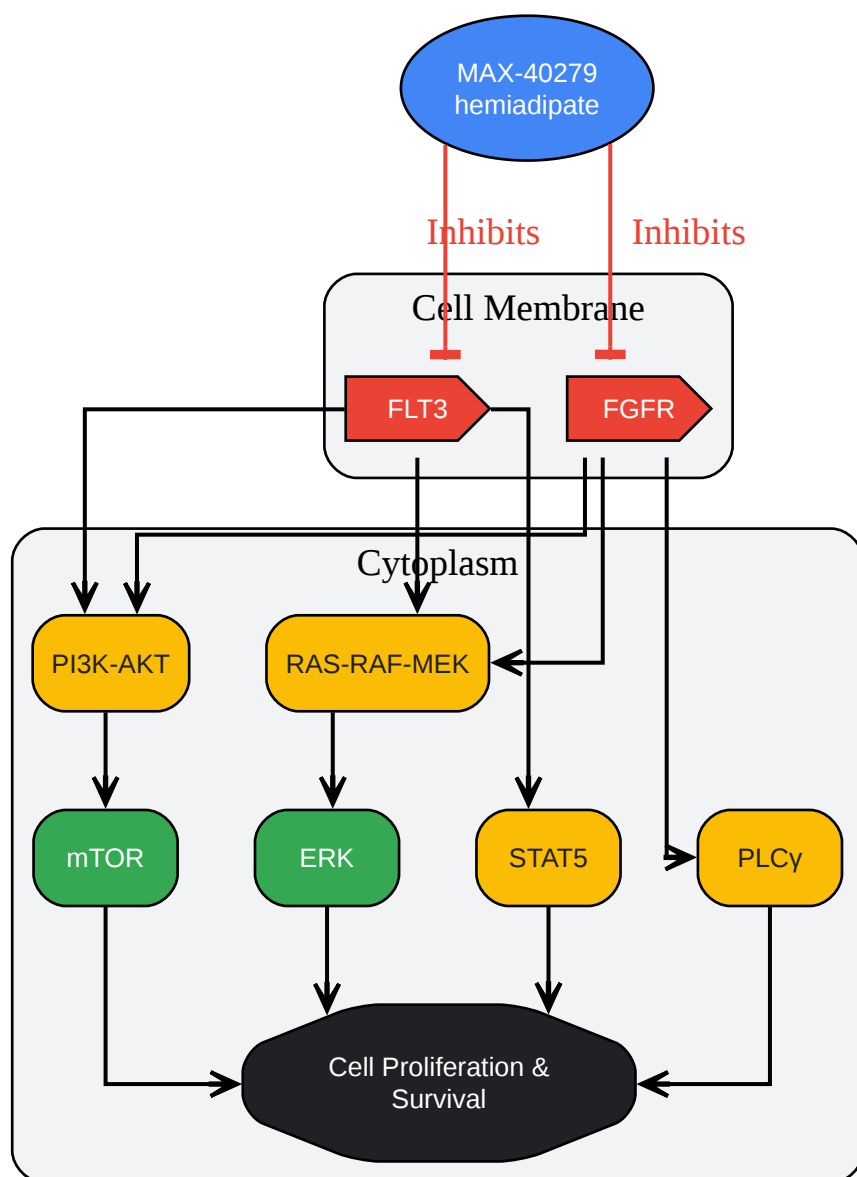
In Vitro Efficacy of MAX-40279 Hemiadipate

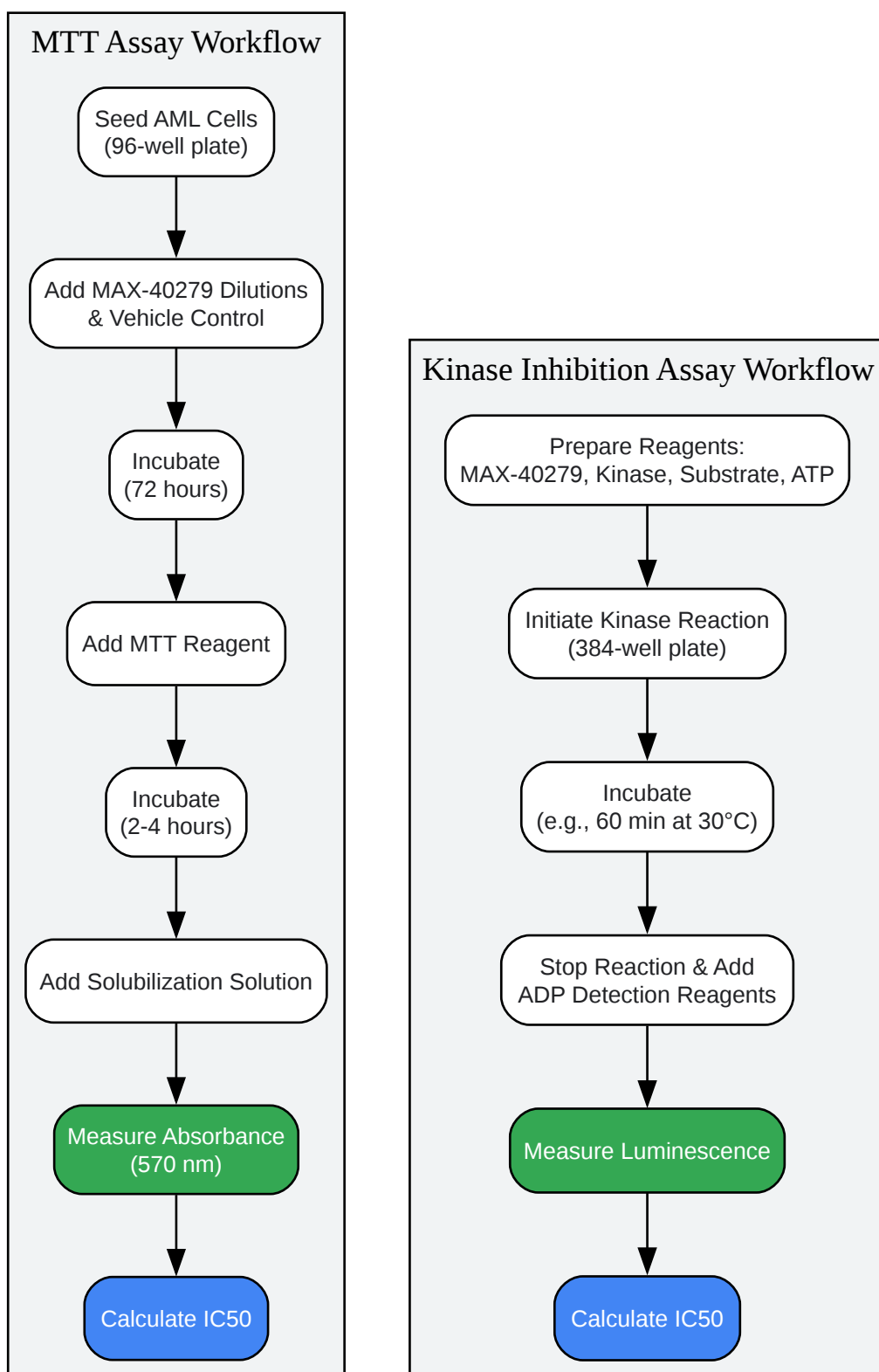
Assay Type	Cell Line/Target	Starting Concentration	Incubation Time	Key Findings
Cell Migration Assay	HUVECs	0.5 - 1 μ M	48 hours	Attenuated migration induced by H ₂ O ₂ and TGF- β . [3]
Western Blot Analysis	HUVECs, MAECs, MPLECs	0.5 - 1 μ M	48 hours	Significantly inhibited NDRG1 phosphorylation at Ser-330. [3]
Enzymatic Assays	FLT3-wt, FLT3-ITD, FLT3-D835Y	Not Specified	Not Specified	Potent inhibition observed. [4]
Enzymatic Assays	FGFR1, FGFR2, FGFR3	Not Specified	Not Specified	Potent inhibition observed. [4]
Cellular Assays	AML Cell Lines	Not Specified	Not Specified	Effective inhibition of proliferation. [4]

HUVECs: Human Umbilical Vein Endothelial Cells; MAECs: Mouse Aortic Endothelial Cells; MPLECs: Mouse Pulmonary Lymphatic Endothelial Cells; FLT3: FMS-like tyrosine kinase 3; FGFR: Fibroblast growth factor receptor; wt: wild-type; ITD: Internal Tandem Duplication.

Signaling Pathways

MAX-40279 exerts its therapeutic effects by inhibiting the downstream signaling cascades of FLT3 and FGFR. Constitutive activation of FLT3, often due to mutations like internal tandem duplications (FLT3-ITD), leads to the activation of pro-survival pathways including RAS/MEK/ERK, PI3K/AKT, and STAT5. Similarly, aberrant FGFR signaling activates the RAS-MAPK and PI3K-AKT pathways, promoting cell proliferation and survival. By blocking these initial signaling events, MAX-40279 can effectively halt tumor cell growth and induce apoptosis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [patentimages.storage.googleapis.com]
- [2. patents.justia.com](https://patents.justia.com) [patents.justia.com]
- [3. EP4529926A1 - Method for treating cancer by combining alkylating agent prodrug and cell cycle inhibitor - Google Patents](#) [patents.google.com]
- [4. US6187936B1 - Process for the enzymatic kinetic resolution of 3-phenylglycidates by transesterification with aminoalcohols - Google Patents](#) [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols for MAX-40279 Hemiadipate In Vitro Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15574895/docs#application-notes-and-protocols-for-max-40279-hemiadipate-in-vitro-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)